

Unveiling 4-Ethylbenzenesulfonamide: A Historical and Technical Guide

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Compound of Interest

Compound Name: 4-Ethylbenzenesulfonamide

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Abstract

This in-depth technical guide explores the discovery and history of **4-Ethylbenzenesulfonamide**, a key intermediate in organic synthesis. While not a widely recognized therapeutic agent itself, its history is intertwined with the broader development of sulfonamides, a class of compounds with significant pharmacological importance. This document provides a detailed account of its first reported synthesis, experimental protocols, and the chemical principles underlying its formation.

Introduction

4-Ethylbenzenesulfonamide, with the chemical formula $C_8H_{11}NO_2S$, is an aromatic sulfonamide. The sulfonamide functional group has been a cornerstone in medicinal chemistry, most notably for the development of sulfa drugs. The discovery and subsequent exploration of various sulfonamide derivatives have paved the way for numerous therapeutic agents. This guide focuses on the foundational history of a simple yet important member of this class, **4-Ethylbenzenesulfonamide**.

Discovery and First Synthesis

The first documented synthesis of **4-Ethylbenzenesulfonamide** can be traced back to the work of Huntress and Carten in 1940, published in the Journal of the American Chemical

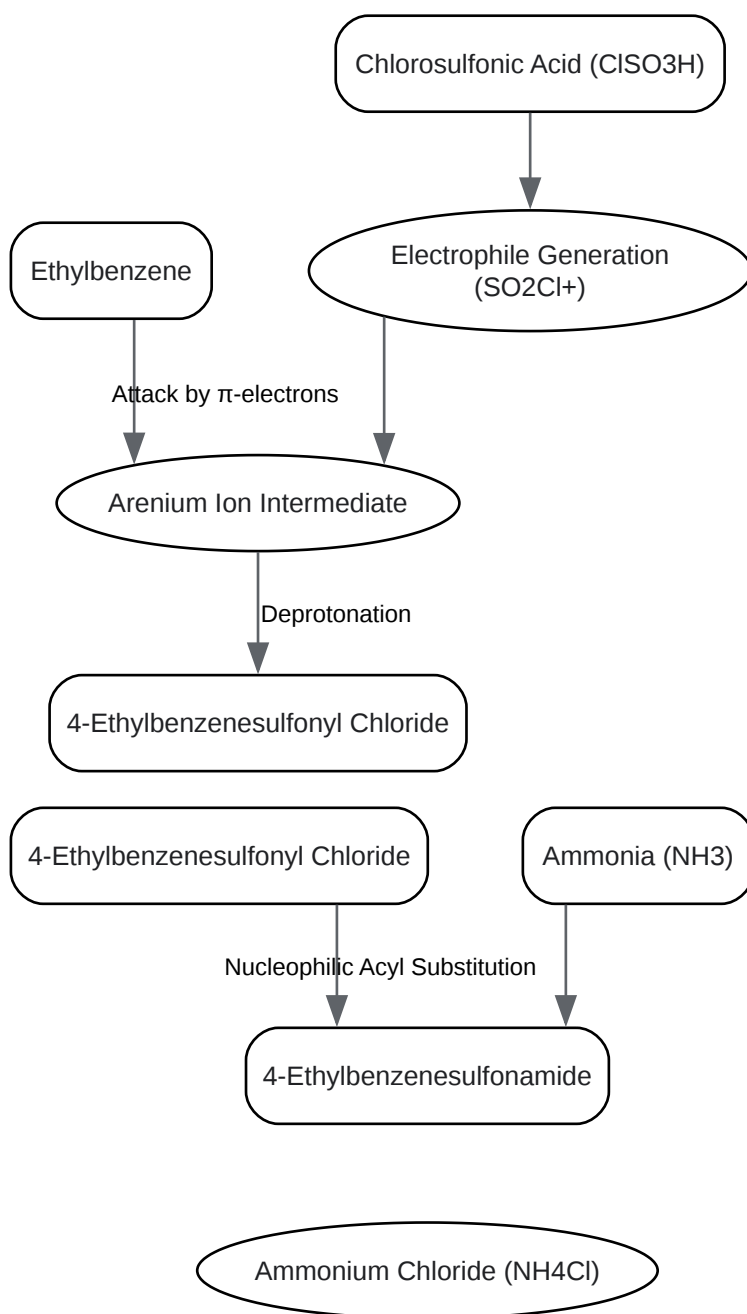
Society.^[1] Their research focused on the use of chlorosulfonic acid as a reagent for the identification of aryl halides, and in this context, they prepared a series of arylsulfonyl chlorides and their corresponding sulfonamides, including the 4-ethyl derivative.^[1]

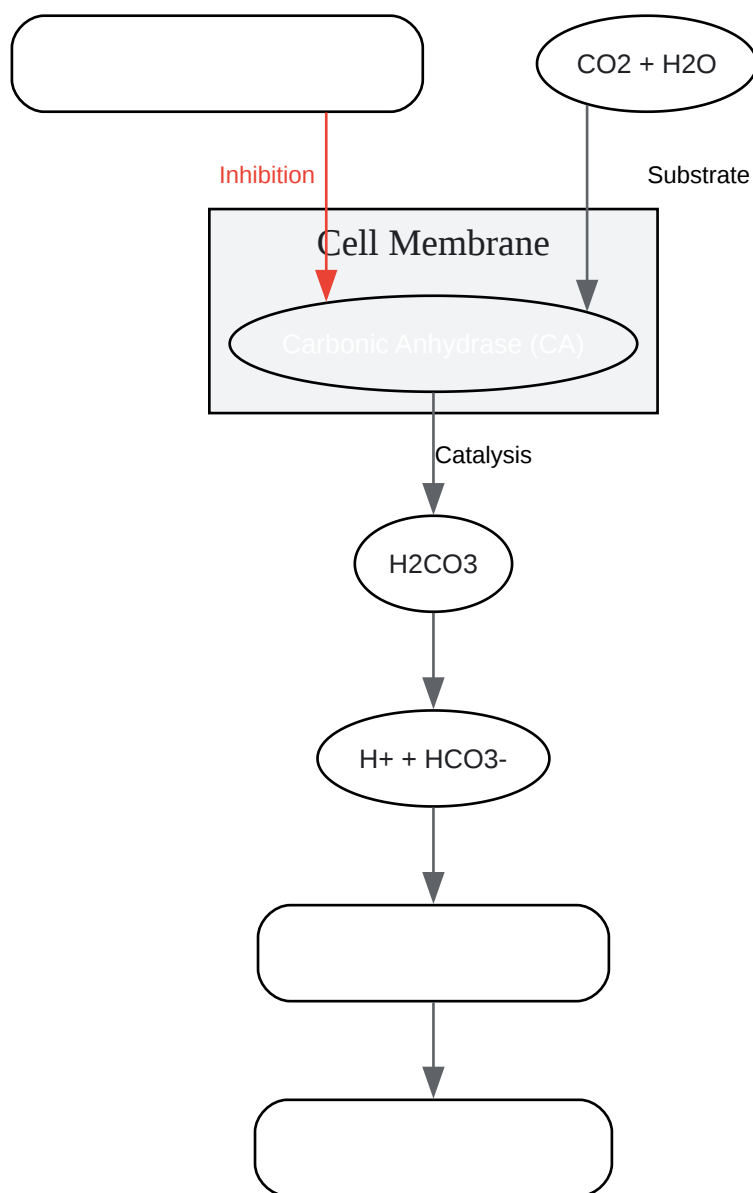
The synthesis is a two-step process that begins with the electrophilic substitution of ethylbenzene.

Synthesis of the Precursor: 4-Ethylbenzenesulfonyl Chloride

The initial step involves the reaction of ethylbenzene with chlorosulfonic acid to yield 4-ethylbenzenesulfonyl chloride. This reaction is a classic example of electrophilic aromatic substitution, where the electrophile is generated from chlorosulfonic acid.

Reaction Workflow:





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References

- 1. US4874894A - Process for the production of benzenesulfonamides - Google Patents [patents.google.com]
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